

"2-(5-Amino-2H-indazol-2-yl)ethanol" stability and storage conditions

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Compound of Interest

Compound Name: 2-(5-Amino-2H-indazol-2-yl)ethanol

Cat. No.: B581282

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Technical Support Center: 2-(5-Amino-2H-indazol-2-yl)ethanol

This technical support center provides guidance on the stability and storage of **2-(5-Amino-2H-indazol-2-yl)ethanol** (CAS: 1105187-46-9), a crucial intermediate for researchers and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **2-(5-Amino-2H-indazol-2-yl)ethanol**?

A1: For long-term stability, it is recommended to store **2-(5-Amino-2H-indazol-2-yl)ethanol** in a refrigerator at 2-8°C. The compound should be kept in a tightly closed container in a dry and cool, well-ventilated place.^[1]

Q2: Is **2-(5-Amino-2H-indazol-2-yl)ethanol** sensitive to air or moisture?

A2: While specific data on air and moisture sensitivity is not fully determined, general best practices for handling fine chemicals should be followed. It is recommended to handle the compound in a controlled atmosphere (e.g., in a glovebox with an inert atmosphere) for

sensitive experiments. Always keep the container tightly closed when not in use to minimize exposure to atmospheric moisture.[1]

Q3: What are the known incompatibilities of this compound?

A3: **2-(5-Amino-2H-indazol-2-yl)ethanol** is incompatible with strong oxidizing agents, strong acids, and strong bases.[1] Contact with these substances should be avoided to prevent vigorous reactions and decomposition.

Q4: What are the known hazardous decomposition products?

A4: When heated to decomposition, **2-(5-Amino-2H-indazol-2-yl)ethanol** may emit toxic fumes.[1]

Q5: What is the general stability of indazole derivatives?

A5: Indazole derivatives can exist in tautomeric forms, primarily 1H- and 2H-indazoles. The 1H-tautomer is generally the more predominant and stable form. The stability of a specific derivative like **2-(5-Amino-2H-indazol-2-yl)ethanol** can be influenced by its substitution pattern.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound discoloration (e.g., yellowing)	Oxidation or degradation due to improper storage (exposure to air, light, or elevated temperatures).	Discard the discolored compound as its purity may be compromised. For future prevention, ensure storage at 2-8°C in a tightly sealed container, and consider purging the container with an inert gas like argon or nitrogen before sealing.
Inconsistent experimental results	Compound degradation due to repeated freeze-thaw cycles or prolonged storage in solution.	Prepare fresh solutions for each experiment. If a stock solution must be stored, aliquot it into single-use vials to avoid repeated freeze-thaw cycles. Store solutions at -20°C or -80°C for short-term storage, and conduct a stability study for longer-term storage.
Poor solubility	The compound may have degraded, or the incorrect solvent is being used.	Confirm the purity of the compound. If the purity is acceptable, try different solvents or gentle heating to aid dissolution. Refer to literature for appropriate solvents for similar indazole derivatives if available.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ N ₃ O	-
Molecular Weight	177.20 g/mol	-
Appearance	Solid	-
Recommended Storage Temperature	2-8°C	-
Incompatibilities	Strong oxidizing agents, strong acids, strong bases	[1]
Hazardous Decomposition	Emits toxic fumes under fire conditions	[1]

Experimental Protocols

Protocol for Assessing Short-Term Stability in Solution

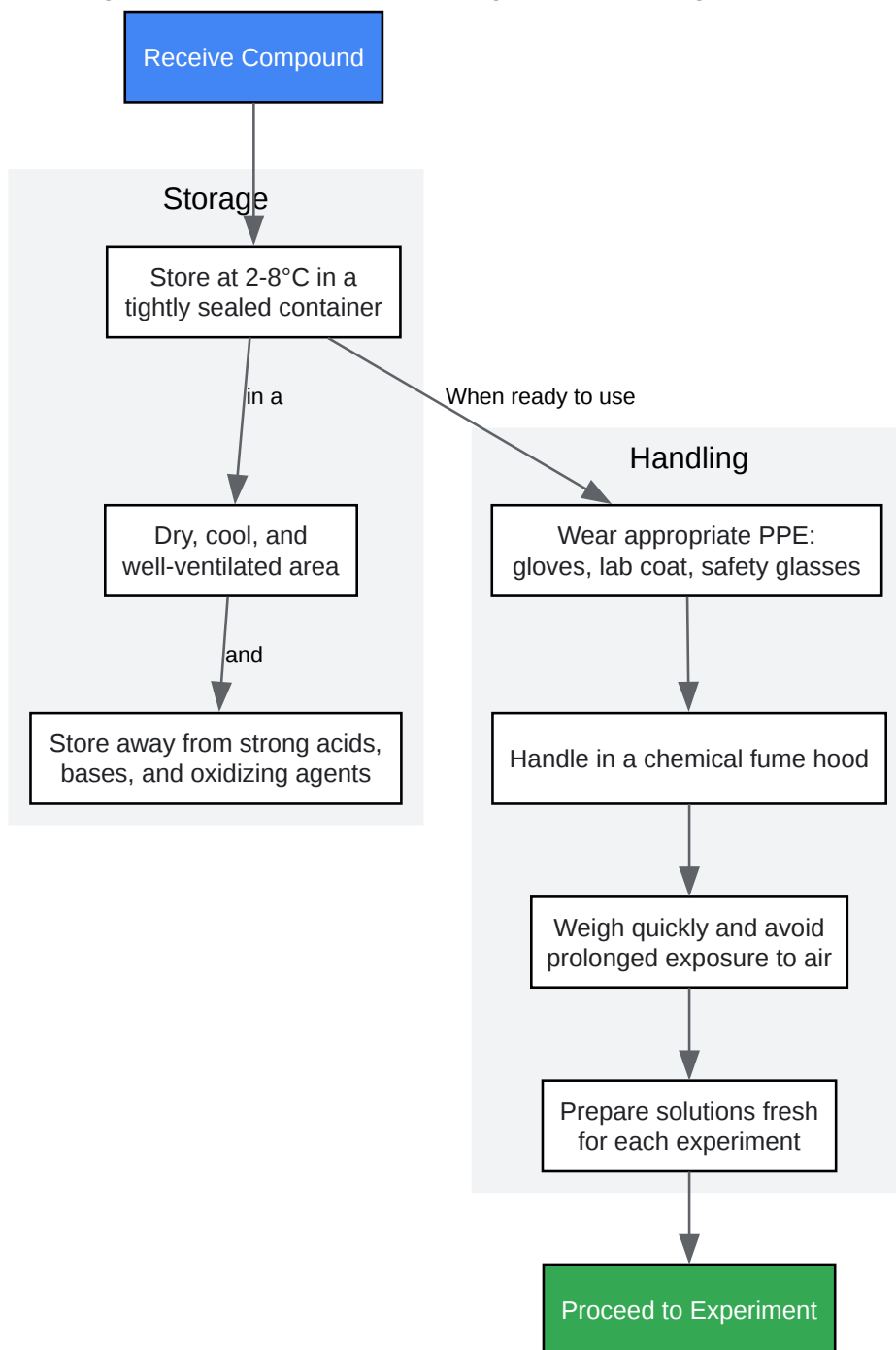
This protocol outlines a general method for determining the stability of **2-(5-Amino-2H-indazol-2-yl)ethanol** in a specific solvent over a short period.

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **2-(5-Amino-2H-indazol-2-yl)ethanol**.
 - Dissolve the compound in the desired solvent (e.g., DMSO, ethanol) to a final concentration of 10 mM.
- Initial Analysis (Time = 0):
 - Immediately after preparation, analyze the stock solution using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
 - Record the initial peak area and retention time of the compound.
- Incubation:

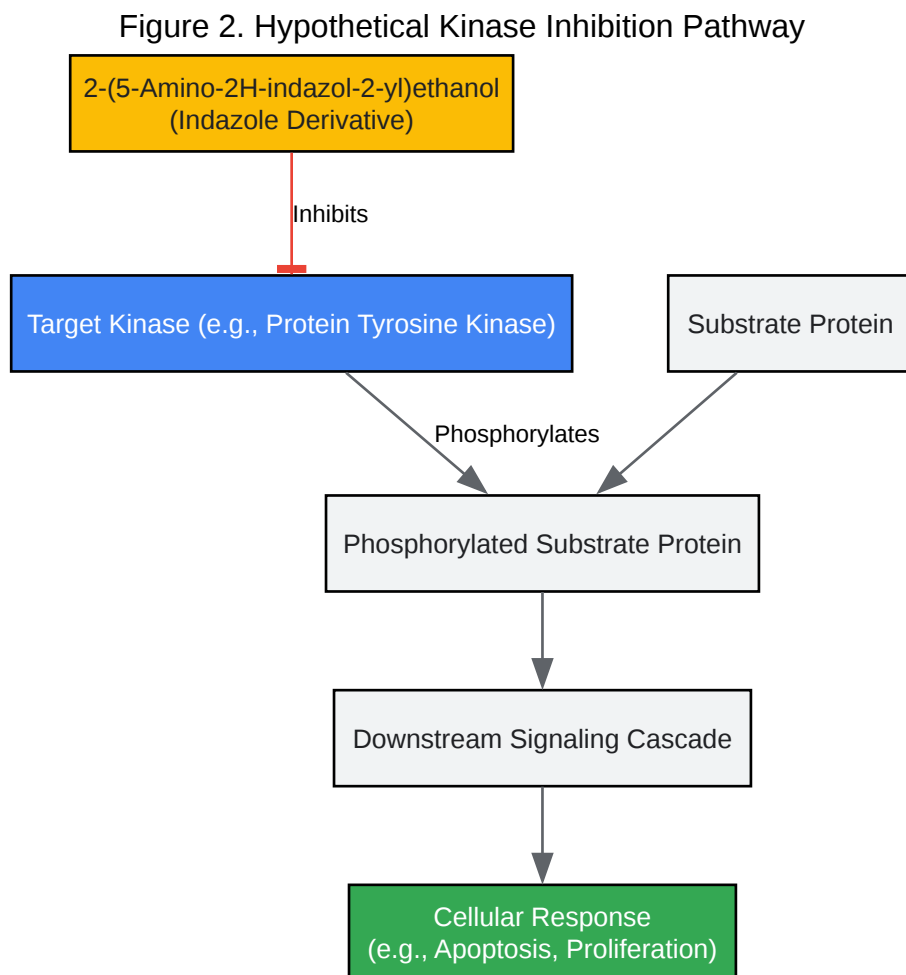
- Store the stock solution under the desired conditions (e.g., room temperature, 4°C, -20°C).
- Protect the solution from light if the compound is suspected to be light-sensitive.
- Time-Point Analysis:
 - At specified time points (e.g., 1, 2, 4, 8, 24, and 48 hours), take an aliquot of the stock solution and analyze it using the same analytical method as in step 2.
- Data Analysis:
 - Compare the peak area of the compound at each time point to the initial peak area at Time = 0.
 - Calculate the percentage of the compound remaining at each time point.
 - A significant decrease in the peak area or the appearance of new peaks indicates degradation.

Visualizations

Figure 1. Recommended Storage and Handling Workflow

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Caption: Figure 1. Recommended Storage and Handling Workflow for **2-(5-Amino-2H-indazol-2-yl)ethanol**.



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Caption: Figure 2. Hypothetical Kinase Inhibition Pathway involving an indazole derivative.

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References

- 1. matrixscientific.com [matrixscientific.com]
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